

Application Notes: Protocol for Preparing Disperse Orange 30 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B079229

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Introduction

Disperse Orange 30 (C.I. 11119) is a non-ionic monoazo dye characterized by its orange to brown powder form and low solubility in water.^{[1][2][3]} It is primarily used in the textile industry for dyeing hydrophobic synthetic fibers such as polyester, acetate, and their blends.^{[1][4][5]} In a research context, its properties make it a subject of study in areas like dye chemistry and material science.^[2] The preparation of a consistent and accurately concentrated stock solution is the first critical step for any experiment involving this compound. This document provides a detailed protocol for the preparation, storage, and handling of **Disperse Orange 30** stock solutions.

Physicochemical and Storage Data

A summary of the key quantitative and qualitative data for **Disperse Orange 30** is presented below. Proper storage is crucial to maintain the stability and integrity of the compound, both in its solid form and in solution.

| Parameter | Value | Source(s) |
|----------------------|---|---|
| CAS Number | 12223-23-3 | [4] [6] [7] |
| Molecular Formula | C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ | [4] [6] [7] |
| Molecular Weight | 450.28 g/mol | [6] [8] |
| Appearance | Orange to brown crystalline powder | [1] [3] |
| Solubility | - Insoluble in water [1] - Soluble in polar organic solvents like DMSO, ethanol, acetone, and toluene [1] [8] [9] | |
| Storage (Solid) | Store at -20°C for up to 3 years. | [8] |
| Storage (In Solvent) | Store at -80°C in a tightly sealed container for up to 1 year. | [8] |

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Disperse Orange 30** in Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for various research applications. Adjust the calculations accordingly for different desired concentrations.

Materials

- **Disperse Orange 30** powder (CAS: 12223-23-3)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.5% purity
- Microcentrifuge tubes or amber glass vials
- Pipette and sterile filter tips

Equipment

- Analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

Procedure

- Determine the Required Mass:
 - Calculate the mass of **Disperse Orange 30** needed to prepare the desired volume of a 10 mM stock solution. The formula is:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 450.28 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.50 \text{ mg}$
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated mass (e.g., 4.50 mg) of **Disperse Orange 30** powder directly into the tube. Handle the powder in a fume hood to avoid inhalation of fine particles.[\[10\]](#)[\[11\]](#)
- Dissolution:
 - Using a calibrated pipette, add the desired volume of DMSO (e.g., 1 mL) to the tube containing the powder.

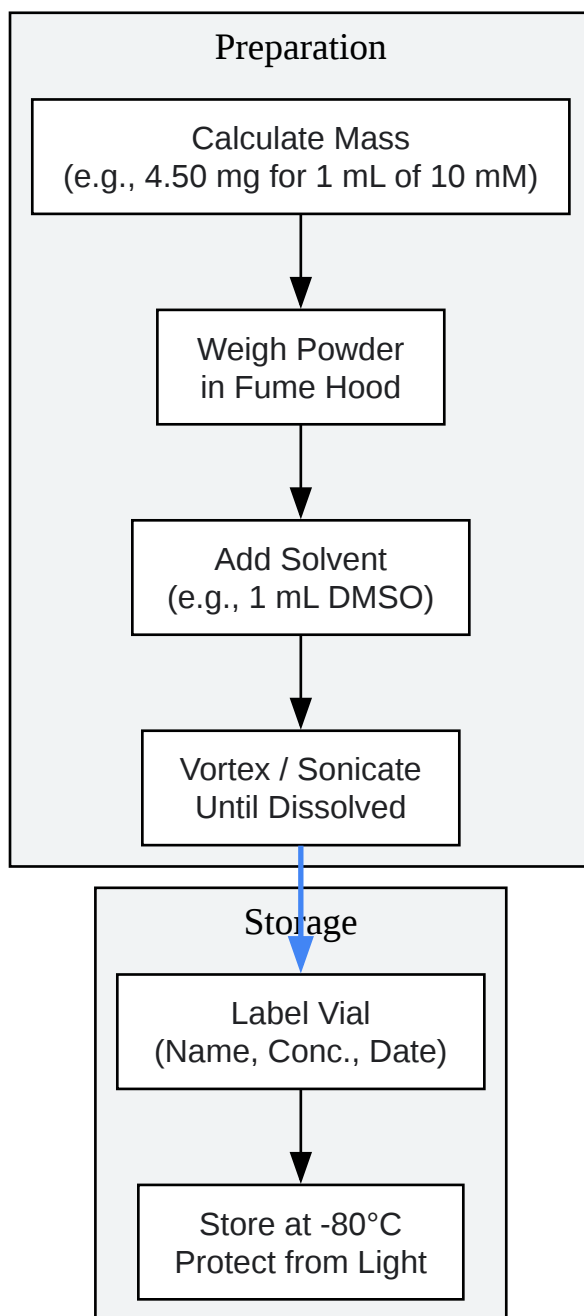
- Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
- If dissolution is difficult, brief sonication in a water bath may be used to facilitate the process.
- Storage and Labeling:
 - Clearly label the tube with the compound name ("**Disperse Orange 30**"), concentration (10 mM in DMSO), preparation date, and your initials.
 - For long-term storage, store the stock solution at -80°C.[8] For short-term use, storage at -20°C is also acceptable.
 - Wrap the tube in aluminum foil or use an amber vial to protect the solution from light.

Safety Precautions

- Always handle **Disperse Orange 30** and DMSO in a well-ventilated area or a chemical fume hood.[12]
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[10]
- Avoid direct contact with skin and eyes. Disperse dyes can be sensitizing and cause skin or eye irritation.[11][12]
- Avoid inhaling the powder. Fine dust clouds can be a hazard.[11]
- Consult the Safety Data Sheet (SDS) for **Disperse Orange 30** and the chosen solvent before starting any work.[6][10]
- Dispose of all chemical waste according to your institution's guidelines.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of a **Disperse Orange 30** stock solution.



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Caption: Workflow for preparing **Disperse Orange 30** stock solution.

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